

Personal protective equipment for handling L-Leucine-13C

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Compound of Interest

Compound Name: L-Leucine-13C

Cat. No.: B1674920

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Essential Safety and Handling Guide for L-Leucine-¹³C

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling L-Leucine-¹³C. The following procedures detail personal protective equipment (PPE), handling protocols, and disposal plans to ensure a safe laboratory environment.

Summary of Physical and Chemical Properties

L-Leucine-¹³C is a stable, non-radioactive isotope of the essential amino acid L-Leucine. Its chemical properties are identical to the natural compound. The primary considerations for safe handling are related to its physical form as a powder and general chemical handling best practices.

Property	Value
Physical State	Solid, white crystalline powder[1]
Odor	Odorless[1][2]
pH	5.5 - 6.5[1]
Melting Point	286 - 288 °C / 546.8 - 550.4 °F[1]
Solubility	Soluble in water[2][3]
Stability	Stable under recommended storage conditions. [4] Sensitive to light and moisture[1].

Personal Protective Equipment (PPE)

While L-Leucine is considered non-hazardous, prudent laboratory practices should always be observed. The following PPE is recommended to minimize exposure and ensure safety.

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses	Must have side shields.[5][6][7]
Chemical Safety Goggles	Recommended, especially when splashes are possible.[5][8]	
Hand Protection	Gloves	Nitrile or other chemically resistant gloves are recommended.[5][6] Gloves should be inspected before use and disposed of properly after handling the material.[4]
Body Protection	Lab Coat	A full-length lab coat should be worn to prevent skin contact.[5][6][7]
Protective Clothing	Choose body protection appropriate for the amount and concentration of the substance at the workplace.[5]	
Respiratory Protection	Dust Mask/Respirator	A dust mask or respirator may be necessary if handling large quantities or if dust is generated.[8] A self-contained breathing apparatus may be required in case of fire or in poorly ventilated areas.[5]

Handling and Experimental Protocols

Engineering Controls:

- Work in a well-ventilated area.[6] For larger quantities or when aerosolization is possible, a chemical fume hood is recommended.[6]
- Use a designated area for handling to prevent cross-contamination.[6]

- Provide appropriate exhaust ventilation where dust may form.[5][9]

Safe Handling Practices:

- Avoid contact with skin and eyes.[1]
- Do not breathe in dust.[1]
- Avoid dust formation.[1][5][9]
- Wash hands thoroughly after handling.[2]
- Keep the container tightly closed when not in use.[1][9]
- Store in a cool, dry, and well-ventilated place, away from light and moisture.[1][5]

Accidental Release Measures:

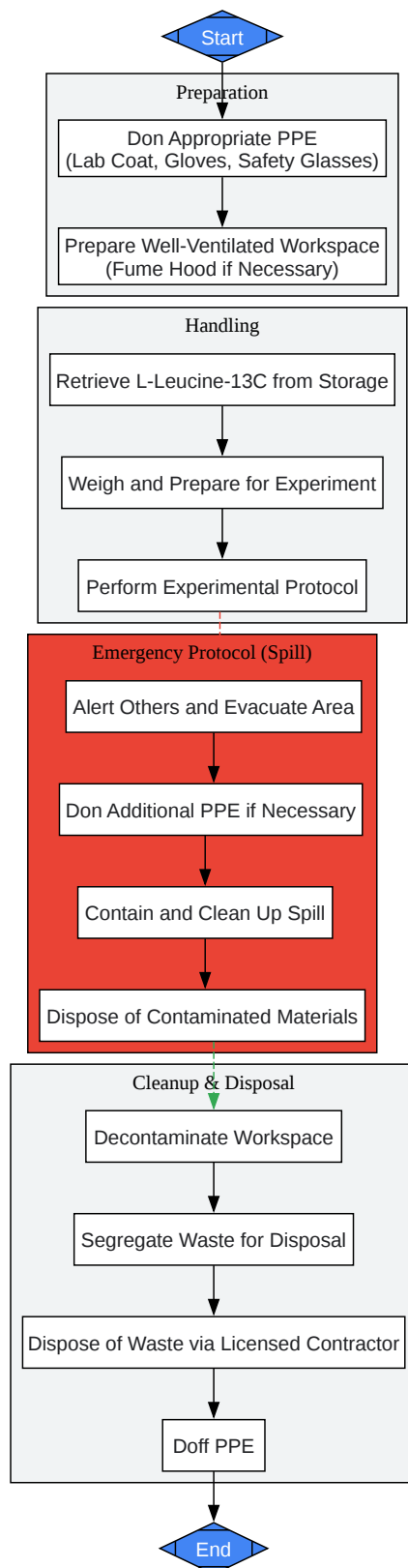
- Notification: Alert personnel in the immediate vicinity of the spill.[6]
- PPE: Don the appropriate personal protective equipment.[6]
- Containment: Sweep up the spilled solid material and place it into a suitable, closed container for disposal.[1][5][9] Avoid generating dust.
- Cleaning: Clean the spill area with soap and water.[6]

Disposal Plan

Waste containing L-Leucine-¹³C should be handled in accordance with local, state, and federal regulations for chemical waste.[6]

- Unused Product: Offer surplus and non-recyclable solutions to a licensed disposal company.
[4][5]
- Containers: Handle uncleaned containers as you would the product itself. Do not mix with other waste.

Workflow for Handling L-Leucine-¹³C



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Caption: Workflow for the safe handling of L-Leucine-¹³C from preparation to disposal.

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References

- 1. fishersci.com [fishersci.com]
- 2. L-Leucine SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 3. ajiaminoscience.eu [ajiaminoscience.eu]
- 4. uprm.edu [uprm.edu]
- 5. isotope.com [isotope.com]
- 6. benchchem.com [benchchem.com]
- 7. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. chemicalbook.com [chemicalbook.com]
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